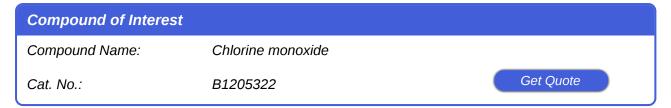


Comparative spatiotemporal analysis of carbon monoxide poisoning trends

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A Comparative Spatiotemporal Analysis of Global Carbon Monoxide Poisoning Trends

This guide provides a comprehensive comparison of carbon monoxide (CO) poisoning trends across different geographical regions and time periods. It is intended for researchers, scientists, and drug development professionals interested in understanding the global burden of CO poisoning and the methodologies for its analysis.

Data Presentation

The following tables summarize the global, regional, and demographic trends of acute carbon monoxide poisoning.

Table 1: Global Burden of Acute Carbon Monoxide Poisoning (1990 vs. 2021)[1][2][3]



Metric	1990	2021	Percentage Change
Age-Standardized Incidence Rate (per 100,000)	12.13	7.87	-35.1%
Number of Incident Cases	693,139.82	294,173.15	-57.6%
Age-Standardized Mortality Rate (per 100,000)	0.76	0.35	-53.9%
Number of Deaths	38,210	28,900 (in 2021)	-24.4% (by 2017)[4][5]
Age-Standardized DALY Rate (per 100,000)	37.59	15.22	-59.5%

Table 2: Regional Age-Standardized Incidence and Mortality Rates of Acute CO Poisoning (2021)[2]

Region	Age-Standardized Incidence Rate (per 100,000)	Age-Standardized Mortality Rate (per 100,000)
Eastern Europe	37.98	2.12[5]
Balkan Peninsula & Northern Europe	26.83 - 41.60	0.32 - 0.63
North America	17.66 - 26.83	-
Northern Asia	-	0.63 - 2.72

Table 3: Demographic Disparities in Acute CO Poisoning Burden (2021)[1][3]



Demographic Group	Age-Standardized Mortality Rate (per 100,000)	Key Observations
Males	0.50	Mortality is significantly higher in males.
Females	0.20	-
Elderly (85+ years)	1.96[5]	The highest mortality rate is observed in the oldest age group.
By Socio-Demographic Index (SDI)	Inverted U-shaped relationship	The peak burden of CO poisoning is observed in countries with moderate development levels (SDI: 0.6–0.7).

Experimental Protocols

The data presented in this guide is primarily based on the Global Burden of Disease (GBD) 2021 study. The methodologies employed for the spatiotemporal analysis are detailed below.

1. Data Source and Extraction: Data on incidence, mortality, and disability-adjusted life years (DALYs) related to acute carbon monoxide poisoning from 1990 to 2021 for 204 countries and territories were extracted from the GBD 2021 study.

2. Statistical Analysis:

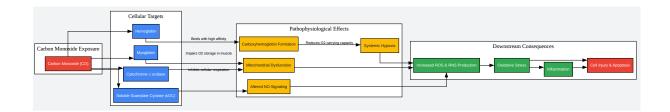
- Temporal Trend Analysis: Joinpoint regression analysis was used to identify significant changes in the trends of age-standardized rates over time. This method identifies points in time where the linear slope of the trend changes significantly. The Estimated Annual Percentage Change (EAPC) is calculated to quantify the trend between these points.
- Spatial Analysis: Spatial statistics were employed to quantify geographic clustering of CO
 poisoning cases. This helps in identifying high-risk regions and spatial patterns of disease
 burden.



- Forecasting: Autoregressive Integrated Moving Average (ARIMA) modeling was utilized to project future trends of CO poisoning incidence, mortality, and DALYs through 2050.
- Socio-Demographic Analysis: The association between the Socio-Demographic Index (SDI)
 and the burden of CO poisoning was examined to understand the impact of development
 status on CO poisoning trends.

Mandatory Visualization Signaling Pathways in Carbon Monoxide Poisoning

The following diagram illustrates the key signaling pathways involved in the pathophysiology of acute carbon monoxide poisoning, leading to cellular injury through oxidative and nitrative stress.



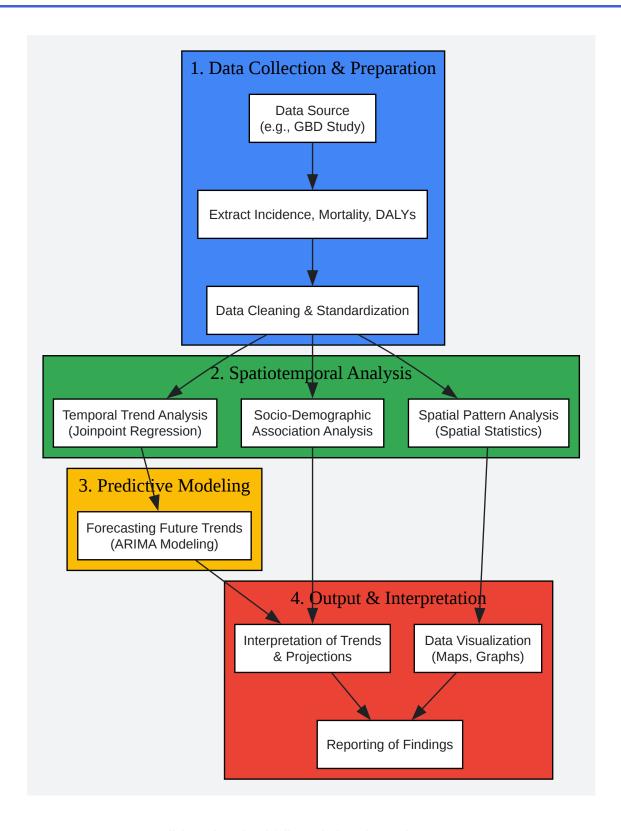
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Caption: Signaling pathways in CO poisoning.

Experimental Workflow for Spatiotemporal Analysis

The diagram below outlines the typical workflow for conducting a spatiotemporal analysis of carbon monoxide poisoning trends.





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